

A Comparative Guide to Navigating IACUC Requirements at U.S. Universities

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For researchers, scientists, and drug development professionals, securing timely approval from an Institutional Animal Care and Use Committee (IACUC) is a critical step in the research timeline. While the foundational principles of animal welfare are federally mandated, the specific operational requirements, review timelines, and training mandates can vary significantly from one institution to another. This guide provides a comparative overview of IACUC requirements across several U.S. universities to help researchers better prepare for the protocol submission and review process.

The Protocol Review Gauntlet: A Timeline Comparison

The time from protocol submission to final approval is a primary concern for investigators. This process is influenced by several factors, including the complexity of the proposed procedures, the completeness of the submission, and the specific review process at each institution. Most universities employ a multi-stage review process that often begins with a pre-review by IACUC staff or a veterinarian to ensure the protocol is complete before it is sent to the full committee or designated reviewers.^{[1][2][3]}

A full committee review (FCR) is typically required for protocols involving significant procedures, while minor changes can often be handled more expeditiously through a designated member review (DMR).^{[2][4]} Some institutions, like Florida State University, have established specific timeline goals for different types of reviews.^[5] For instance, FSU aims for a turnaround of less than 37 days for a full committee protocol review and less than 13 days for

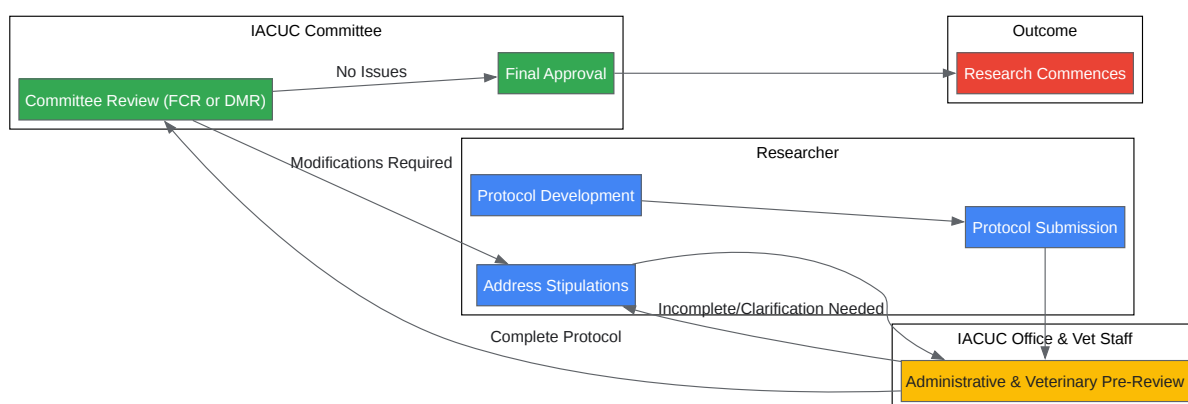
a designated member review of an amendment.[5] The University of Washington reports median approval times of 58 workdays for new protocols and 23 workdays for amendments.[6] Researchers at the University of Illinois at Urbana-Champaign can expect a new protocol review to take approximately 28 days.[1] In contrast, the typical turnaround time from submission to approval at the University of Connecticut is 6-8 weeks.[7]

It is a common requirement for protocols to undergo a complete de novo review every three years.[8]

University/Entity	New Protocol Review Timeline (Full Committee)	Amendment Review Timeline (Designated Member)	Pre-Review/Grace Period
Florida State University	Goal: < 37 days[5]	Goal: < 13 days[5]	Not specified
University of Washington	Median: 58 workdays[6]	Median: 23 workdays[6]	Pre-review: avg. 4-5 weeks for new protocols
University of Illinois at Urbana-Champaign	~28 days[1]	Minor amendments: ~2 days; Significant amendments: ~26 days	Pre-review: ~2 days[1]
University of Connecticut	6-8 weeks[7]	Not specified	Pre-review: 3-4 weeks recommended
Penn State University	Not specified	Not specified	Grace Period: ~10 calendar days[2]
University of Texas Medical Branch	Meets twice a month[9]	Not specified	Not specified

Navigating the IACUC Protocol Submission and Review Workflow

The journey of an IACUC protocol from submission to approval follows a structured, multi-step process. Understanding this workflow is essential for researchers to anticipate requirements and respond to committee feedback efficiently. The following diagram illustrates a generalized workflow based on common practices across various universities.



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A generalized workflow for IACUC protocol submission and review.

Mandatory Training for Research Personnel

A cornerstone of all university IACUC requirements is the mandate for adequate training for all personnel involved in animal care and use. While specific requirements vary, a common element is the completion of online courses offered through the Collaborative Institutional Training Initiative (CITI) Program.

The "Working with the IACUC" course is a foundational requirement at many institutions for all personnel listed on a protocol.[10][11] This is often supplemented by species-specific training modules relevant to the animals being studied.[11] For instance, the University of Connecticut offers a wide array of species-specific CITI modules, including those for various rodents, rabbits, cats, dogs, and swine.[12]

The frequency of required retraining can differ. For example, at the University of Connecticut, faculty Principal Investigators must undergo retraining every three years, while all other animal users must complete it annually.[12] DePaul University requires all personnel to complete continuing education every three years.[13] Florida International University also utilizes CITI for its animal care and use certification.[14]

Beyond online modules, institutions invariably require hands-on training for specific procedures to ensure competency. The responsibility for ensuring that all personnel are qualified to perform their designated tasks ultimately rests with the Principal Investigator.

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